An In-depth Technical Guide to the Stabilization of Inactive NLRP3 by AZD4144

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Compound of Interest

Compound Name: *AZD4144*

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Executive Summary

The NOD-like receptor pyrin domain-containing 3 (NLRP3) inflammasome is a critical component of the innate immune system, and its aberrant activation is implicated in a wide range of inflammatory diseases. **AZD4144** is a potent and selective NLRP3 inhibitor that functions by directly binding to the NLRP3 protein and stabilizing its inactive conformation, thereby preventing inflammasome assembly and subsequent release of pro-inflammatory cytokines. This technical guide provides a comprehensive overview of the mechanism of action of **AZD4144**, its pharmacological properties, and detailed protocols for key in vitro and in vivo assays used to characterize its activity.

Introduction to NLRP3 Inflammasome and AZD4144

The NLRP3 inflammasome is a multi-protein complex that responds to a variety of pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs). [1] Its activation is a two-step process: a priming signal, often initiated by Toll-like receptor (TLR) ligands like lipopolysaccharide (LPS), which upregulates the expression of NLRP3 and pro-interleukin-1β (pro-IL-1β); and an activation signal, such as ATP or nigericin, which triggers

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the assembly of the inflammasome complex.[2] This complex, composed of NLRP3, the adaptor protein ASC, and pro-caspase-1, facilitates the autocatalytic cleavage of pro-caspase-1 into its active form.[1] Active caspase-1 then cleaves pro-IL-1β and pro-IL-18 into their mature, pro-inflammatory forms, which are subsequently secreted from the cell.[1]

AZD4144 is a clinical-stage small molecule inhibitor of the NLRP3 inflammasome.[3] Developed by AstraZeneca, it has demonstrated high potency and selectivity for NLRP3.[4][5] The discovery of **AZD4144** followed medicinal chemistry efforts to overcome liabilities of earlier compounds, such as phospholipidosis and hERG inhibition.[6]

Mechanism of Action: Stabilization of Inactive NLRP3

AZD4144 exerts its inhibitory effect by directly binding to the NACHT domain of NLRP3, an essential ATPase domain for its oligomerization and activation.[3] This binding event stabilizes the inactive conformation of the NLRP3 protein, preventing the conformational changes required for inflammasome assembly.[4][5][7] Evidence from NanoBRET tracer detection assays confirms the direct binding of **AZD4144** to the ATP-hydrolysis motif within the NACHT region.[3] Furthermore, competitive binding studies have shown that **AZD4144** competes with other known NLRP3 inhibitors that bind to this region, such as MCC950.[4][5]

Signaling Pathway of NLRP3 Inflammasome Activation and Inhibition by **AZD4144**

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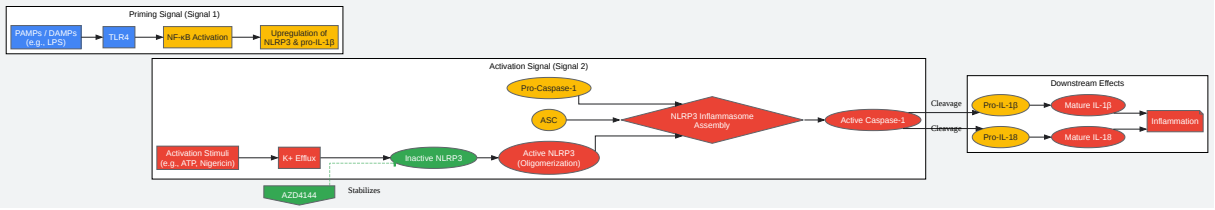

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Caption: Canonical NLRP3 inflammasome activation pathway and the inhibitory mechanism of **AZD4144**.

Quantitative Data Presentation

The following tables summarize the key quantitative data for **AZD4144**, demonstrating its potency and pharmacokinetic properties.

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In Vitro Activity	Assay	Cell Line/System	Value	Reference
NLRP3 Inhibition	IL-1β Release (Nigericin-induced)	THP-1 human monocytes	IC50: 0.027 μM	[3]
IL-1β Release (BzATP-induced)	THP-1 human monocytes	IC50: 0.01 μM	[3]	
NLRP3 Puncta Formation	THP-ASC-GFP cells	EC50: 0.082 μM	[3]	
hERG Inhibition	hERG Channel Activity	Chinese hamster ovary K1 cells	IC50: > 40 μM	[3]

Pharmacokinetic Parameters	Parameter	Species	Value	Reference
Distribution	Log D	-	2.67	[3]
Plasma Protein Binding (PPB)	Human	7.7%	[3]	

In Vivo Efficacy	Model	Species	Dose	Effect	Reference
NLRP3 Inhibition	LPS/ATP-induced Peritonitis	BALB/cAJcl mice	3 mg/kg (p.o.)	82% inhibition of IL-1β production	[3]
LPS/ATP-induced Peritonitis	Mouse	MED: 10 mg/kg	Reduction of plasma IL-1β to baseline	[4]	

Detailed Experimental Protocols

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This section provides detailed methodologies for the key experiments used to characterize the activity of **AZD4144**.

NanoBRET™ Target Engagement Assay

This assay is crucial for confirming the direct binding of **AZD4144** to NLRP3 in a cellular context.

Principle: Bioluminescence Resonance Energy Transfer (BRET) is used to measure the binding of a fluorescent tracer to a NanoLuc®-NLRP3 fusion protein. Competitive displacement of the tracer by **AZD4144** results in a loss of BRET signal.[8][9]

Protocol:

- Cell Culture and Transfection:
  - Culture HEK293T cells in DMEM supplemented with 10% FBS and penicillin/streptomycin.
  - Transfect cells with a plasmid encoding a NanoLuc®-NLRP3 fusion protein using a suitable transfection reagent.
  - Incubate for 24 hours post-transfection.
- Assay Preparation:
  - Harvest and resuspend the transfected cells in Opti-MEM.
  - Dispense the cell suspension into a 96-well plate.
  - Prepare serial dilutions of **AZD4144**.
- Compound and Tracer Addition:
  - Add the **AZD4144** dilutions to the respective wells.
  - Add a NanoBRET™ fluorescent tracer specific for NLRP3 to all wells.
  - Incubate the plate at 37°C for 2 hours to allow for binding equilibrium.

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- Signal Detection:
  - Add the NanoBRET™ substrate to all wells.
  - Immediately read the plate on a luminometer capable of measuring both the donor (460 nm) and acceptor (610 nm) emission wavelengths.
- Data Analysis:
  - Calculate the BRET ratio (acceptor emission / donor emission).
  - Plot the BRET ratio against the concentration of **AZD4144** to determine the IC50 value.

Cellular Thermal Shift Assay (CETSA)

CETSA is employed to demonstrate the stabilization of NLRP3 by **AZD4144** in intact cells.

Principle: Ligand binding increases the thermal stability of a target protein. By subjecting cells to a temperature gradient, the melting temperature of NLRP3 can be determined in the presence and absence of **AZD4144**.[10][11]

Protocol:

- Cell Treatment:
  - Culture THP-1 cells and treat with either vehicle (DMSO) or **AZD4144** for a specified time (e.g., 2 hours).
- Heat Challenge:
  - Aliquot the cell suspensions into PCR tubes.
  - Heat the tubes at a range of temperatures (e.g., 40°C to 70°C) for 3 minutes using a thermal cycler, followed by a cooling step.
- Cell Lysis and Fractionation:
  - Lyse the cells by freeze-thaw cycles.

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- Centrifuge the lysates at high speed (e.g., 20,000 x g) to separate the soluble fraction (supernatant) from the aggregated proteins (pellet).

- Protein Analysis:
  - Collect the supernatant and determine the protein concentration.
  - Analyze the soluble fractions by Western blotting using an anti-NLRP3 antibody.

- Data Analysis:
  - Quantify the band intensities at each temperature.
  - Plot the normalized band intensities against the temperature to generate melting curves and determine the shift in melting temperature induced by **AZD4144**.

ASC Oligomerization Assay

This assay visualizes the inhibition of a key step in inflammasome assembly.

Principle: Upon NLRP3 activation, the adaptor protein ASC forms large oligomeric specks. The inhibition of this process by **AZD4144** can be assessed by Western blotting of cross-linked cell pellets.[12][13][14]

Protocol:

- Cell Stimulation:
  - Prime THP-1 cells with LPS (e.g., 1 µg/mL) for 2-4 hours.
  - Pre-incubate the cells with various concentrations of **AZD4144**.
  - Stimulate with an NLRP3 activator such as nigericin (e.g., 5 µM) for 30-60 minutes.

- Cell Lysis and Pellet Isolation:
  - Lyse the cells in a suitable buffer.
  - Centrifuge to pellet the insoluble fraction containing ASC oligomers.

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- Cross-linking and Western Blotting:
  - Resuspend the pellet and cross-link the proteins using a cross-linking agent like DSS (disuccinimidyl suberate).
  - Separate the cross-linked proteins by SDS-PAGE and perform Western blotting using an anti-ASC antibody to detect ASC monomers and oligomers.

Cytokine Release Assay (ELISA)

This assay quantifies the functional consequence of NLRP3 inhibition by measuring the release of IL-1β and IL-18.

Principle: Enzyme-Linked Immunosorbent Assay (ELISA) is used to measure the concentration of secreted IL-1β and IL-18 in the cell culture supernatant.[15][16]

Protocol:

- Cell Treatment:
  - Prime THP-1 cells with LPS.
  - Treat with a dose-range of **AZD4144**.
  - Stimulate with an NLRP3 activator (e.g., ATP or nigericin).
- Supernatant Collection:
  - Centrifuge the cell plates and collect the supernatant.
- ELISA:
  - Perform ELISAs for human IL-1β and IL-18 on the collected supernatants according to the manufacturer's instructions.
- Data Analysis:
  - Generate a standard curve and calculate the concentration of cytokines in each sample.

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- Plot the cytokine concentration against the **AZD4144** concentration to determine the IC50 value.

In Vivo LPS/ATP-Induced Peritonitis Model

This model assesses the in vivo efficacy of **AZD4144** in a relevant inflammatory setting.[2][17]

Principle: Intraperitoneal injection of LPS followed by ATP in mice induces a robust NLRP3-dependent inflammatory response, characterized by the release of IL-1β and IL-18 into the peritoneal cavity and serum.

Protocol:

- Animal Dosing:
  - Administer **AZD4144** or vehicle to mice (e.g., via oral gavage).
- Induction of Peritonitis:
  - After a specified pre-treatment time, inject the mice intraperitoneally with LPS.
  - After a further incubation period, inject the mice intraperitoneally with ATP.
- Sample Collection:
  - After a short period, euthanize the mice and collect peritoneal lavage fluid and blood for serum preparation.
- Cytokine Analysis:
  - Measure the levels of IL-1β and IL-18 in the peritoneal lavage fluid and serum using ELISA.

Mandatory Visualizations

Experimental Workflow for a NanoBRET™ Target Engagement Assay

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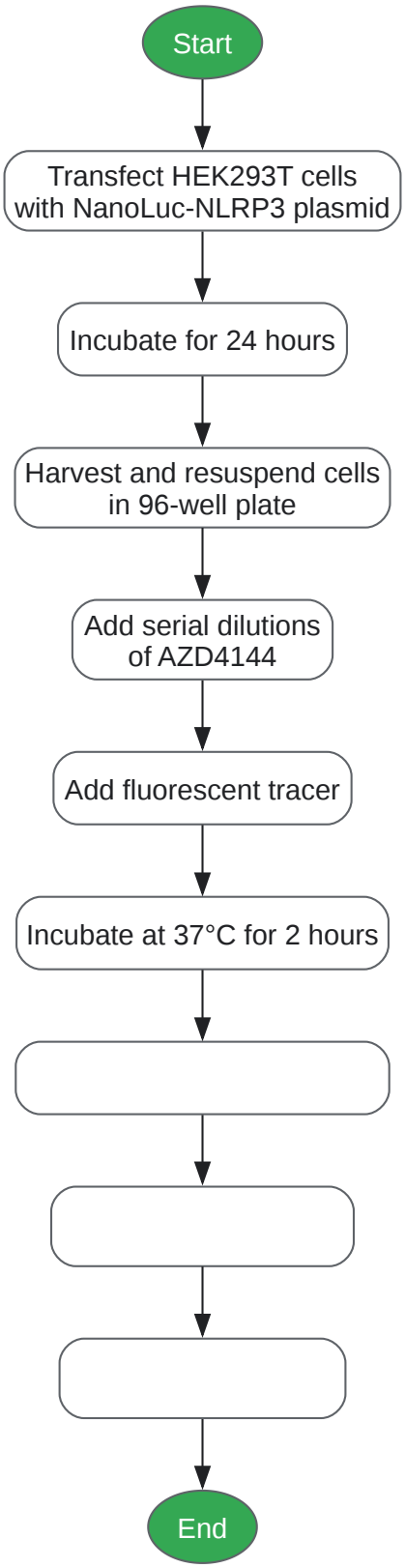

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Caption: Workflow for a NanoBRET-based target engagement assay.

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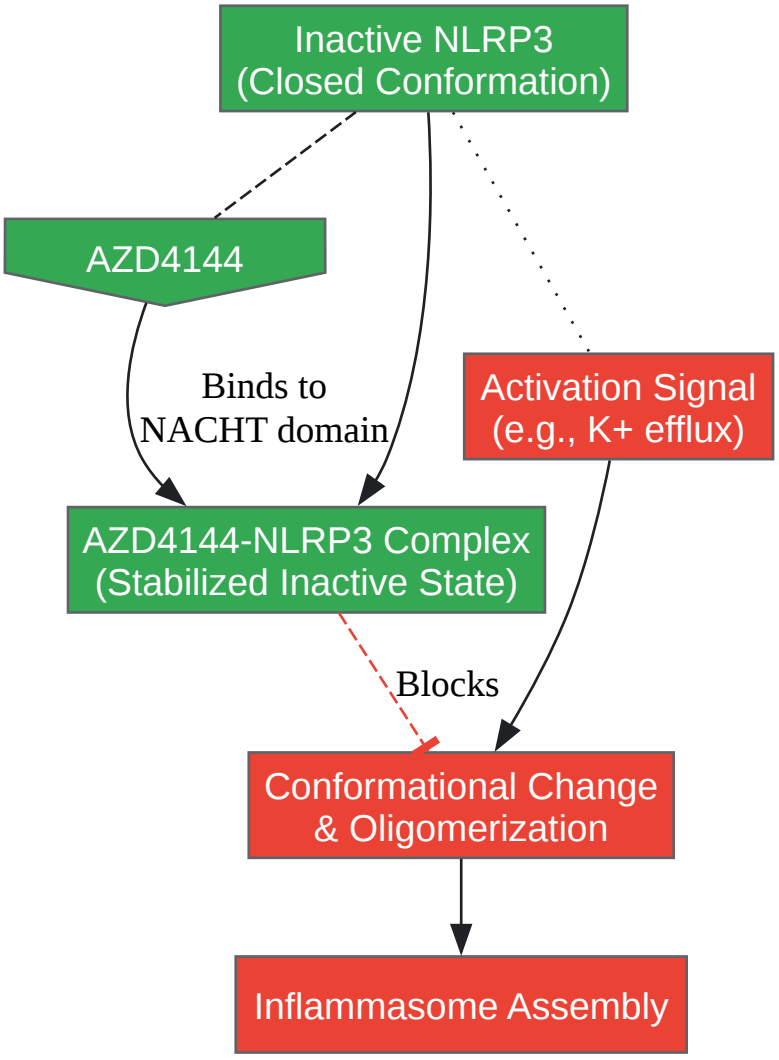
Logical Relationship of **AZD4144**-Mediated NLRP3 Stabilization



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Caption: **AZD4144** stabilizes the inactive conformation of NLRP3.

Conclusion

AZD4144 is a promising therapeutic candidate that selectively targets the NLRP3 inflammasome. Its mechanism of action, involving the direct binding and stabilization of the inactive NLRP3 conformation, provides a targeted approach to inhibiting a key driver of inflammation. The experimental protocols detailed in this guide provide a robust framework for

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the continued investigation of **AZD4144** and other NLRP3 inhibitors, facilitating further research and development in the field of inflammatory diseases.

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